

Application Notes: 5-BrUTP for Nuclear Run-On Assay

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-BrUTP sodium salt

Cat. No.: B15600451

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

The nuclear run-on (NRO) assay is a powerful technique to measure transcriptional activity by quantifying nascent RNA transcripts.^{[1][2][3][4]} This method provides a snapshot of gene transcription rates at a specific moment, distinguishing changes in transcription from alterations in RNA stability, which can influence steady-state mRNA levels.^{[1][2][3]} Traditionally, NRO assays utilized radioactive labeling, but non-radioactive alternatives, such as the incorporation of 5-Bromouridine triphosphate (5-BrUTP), have become widely adopted due to their safety, cost-effectiveness, and adaptability to modern molecular biology techniques.^{[1][3][5]}

5-BrUTP is a uridine analog that is incorporated into newly synthesized RNA by RNA polymerases within isolated nuclei.^{[6][7]} These bromo-labeled nascent transcripts can then be specifically isolated by immunocapture with anti-BrdU antibodies.^{[1][5]} The captured RNA can be quantified using methods like reverse transcription-quantitative polymerase chain reaction (RT-qPCR) or analyzed on a genome-wide scale through high-throughput sequencing (e.g., GRO-seq).^{[1][8][9]} This application note provides a detailed protocol and supporting data for the use of 5-BrUTP in nuclear run-on assays.

Principle of the Assay

The 5-BrUTP nuclear run-on assay is based on the in vitro elongation of transcripts that were initiated in vivo.[3] The process begins with the isolation of nuclei from cells, which halts new transcription initiation but leaves engaged RNA polymerases paused on the DNA template.[2] [3] These nuclei are then incubated in a reaction buffer containing nucleotides, including 5-BrUTP. The engaged RNA polymerases "run-on," extending the nascent transcripts and incorporating the 5-BrUTP label.[3] The labeled RNA is then purified, immunocaptured, and analyzed to determine the transcription rates of specific genes or across the entire genome.[1] [5]

Advantages of Using 5-BrUTP

- **Non-Radioactive:** Eliminates the safety hazards and disposal issues associated with radioactive isotopes like ^{32}P -UTP.[1][5]
- **High Specificity:** The use of anti-BrdU antibodies allows for highly specific enrichment of nascent transcripts.[1]
- **Versatility:** Compatible with various downstream applications, including gene-specific analysis by RT-qPCR and global transcriptional profiling by next-generation sequencing.[1][8] [9]
- **Sensitivity:** The assay can be performed with a relatively low number of cells, with successful experiments reported using as few as 500,000 nuclei.[1][5]
- **Cost-Effective and Rapid:** The protocol can be completed in a shorter timeframe and is generally less expensive than radioisotope-based methods.[1][5]

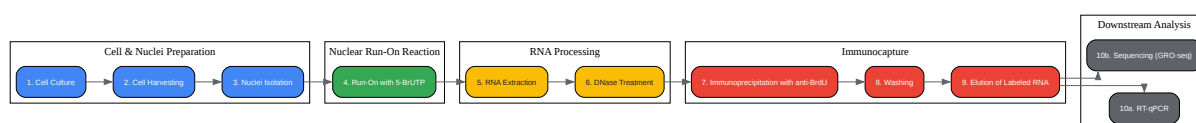
Quantitative Data Summary

The following table summarizes key quantitative parameters associated with the 5-BrUTP nuclear run-on assay, providing a reference for expected outcomes.

Parameter	Typical Value/Range	Notes	Reference
Starting Material	0.5 - 8 million cells	A linear relationship is observed between the number of nuclei and the yield of nuclear RNA.	[1]
Nuclear RNA Yield	Varies with cell type and number	A starting number of 0.5 million cells can yield a sufficient amount of nuclear RNA for subsequent steps.	[1]
Run-on Incubation Time	15 - 30 minutes	Longer incubation times can lead to more intense labeling.	[10][11]
Run-on Incubation Temperature	30 - 37 °C	The optimal temperature for RNA polymerase activity during the run-on reaction.	[1][2]
5-BrUTP Concentration	Varies by protocol	A common concentration in the reaction mix is around 0.25 mM.	
Downstream Analysis	RT-qPCR, High-Throughput Sequencing	The choice of analysis depends on whether the study focuses on specific genes or genome-wide transcription.	[1][8]

Experimental Workflow

The overall workflow of a 5-BrUTP nuclear run-on assay followed by immunocapture and analysis is depicted in the following diagram.



[Click to download full resolution via product page](#)

Caption: Workflow of the 5-BrUTP nuclear run-on assay.

Detailed Experimental Protocols

Materials and Reagents

- Cell Culture: Appropriate cell culture medium and flasks.
- Buffers and Solutions:
 - Phosphate-Buffered Saline (PBS), ice-cold
 - NP-40 Lysis Buffer (10 mM Tris-HCl pH 7.4, 10 mM NaCl, 3 mM MgCl₂, 0.5% NP-40), ice-cold
 - Nuclei Storage Buffer (50 mM Tris-HCl pH 8.3, 40% glycerol, 5 mM MgCl₂, 0.1 mM EDTA)
 - 2x Run-on Reaction Buffer (10 mM Tris-HCl pH 8.0, 5 mM MgCl₂, 300 mM KCl, 1 mM DTT)
 - Nucleotide Mix (1 mM ATP, 1 mM CTP, 1 mM GTP, 0.5 mM UTP, 0.5 mM 5-BrUTP)
 - RNase Inhibitor

- DNase I, RNase-free
- TRIzol Reagent
- Immunoprecipitation:
 - Anti-BrdU Antibody
 - Protein G magnetic beads
 - Immunoprecipitation Buffer (e.g., 0.5% IGEPAL CA-630 in PBS)
 - Wash Buffers (Low salt, high salt, and LiCl washes)
 - Elution Buffer (e.g., SDS-based buffer)
- Downstream Analysis:
 - Reverse Transcriptase and reagents for cDNA synthesis
 - qPCR Master Mix and primers for specific genes
 - Library preparation kit for next-generation sequencing

Protocol

This protocol is adapted from established methods and should be optimized for specific cell types and experimental conditions.[\[1\]](#)[\[5\]](#)[\[10\]](#)

Part 1: Isolation of Nuclei

- Cell Harvesting:
 - For adherent cells, wash the culture dish with ice-cold PBS. Scrape the cells in PBS and transfer to a pre-chilled tube.
 - For suspension cells, pellet the cells by centrifugation and wash with ice-cold PBS.
- Cell Lysis:

- Resuspend the cell pellet in 1 mL of ice-cold NP-40 Lysis Buffer.
- Incubate on ice for 5 minutes to lyse the cell membrane while keeping the nuclear membrane intact.
- Nuclei Pelleting:
 - Centrifuge at 300 x g for 4 minutes at 4°C to pellet the nuclei.
 - Carefully discard the supernatant.
- Washing Nuclei:
 - Resuspend the nuclear pellet in another 1 mL of NP-40 Lysis Buffer and immediately centrifuge again at 300 x g for 4 minutes at 4°C.
 - Discard the supernatant.
- Storing Nuclei:
 - Resuspend the final nuclear pellet in Nuclei Storage Buffer. The volume will depend on the starting number of cells.
 - At this point, nuclei can be used immediately or snap-frozen in liquid nitrogen and stored at -80°C.

Part 2: Nuclear Run-On Reaction

- Prepare Run-on Mix: Thaw the nuclei on ice. Prepare the complete run-on reaction mix by combining the 2x Run-on Reaction Buffer, Nucleotide Mix, and RNase Inhibitor.
- Initiate Reaction: Add an equal volume of the run-on mix to the nuclei suspension.
- Incubation: Incubate the reaction at 30°C for 30 minutes with gentle agitation every 5 minutes.^{[1][10]}
- Stop Reaction: Stop the reaction by adding TRIzol reagent.

Part 3: RNA Purification and DNase Treatment

- **RNA Extraction:** Extract the total nuclear RNA using the TRIzol reagent according to the manufacturer's protocol.
- **DNase Treatment:** To remove any contaminating genomic DNA, treat the purified RNA with RNase-free DNase I.
- **RNA Cleanup:** Purify the RNA again using a suitable column-based kit or phenol-chloroform extraction followed by ethanol precipitation.

Part 4: Immunocapture of BrU-labeled RNA

- **Antibody-Bead Conjugation:** Incubate the anti-BrdU antibody with Protein G magnetic beads to allow for conjugation.
- **Immunoprecipitation:**
 - Add the antibody-conjugated beads to the DNase-treated RNA in an appropriate immunoprecipitation buffer.
 - Incubate for 1-2 hours at 4°C with rotation to allow the antibody to bind to the BrU-labeled RNA.
- **Washing:**
 - Pellet the beads using a magnetic stand and discard the supernatant.
 - Perform a series of washes with low salt, high salt, and LiCl wash buffers to remove non-specifically bound RNA.
- **Elution:** Elute the captured BrU-labeled RNA from the beads using an appropriate elution buffer.

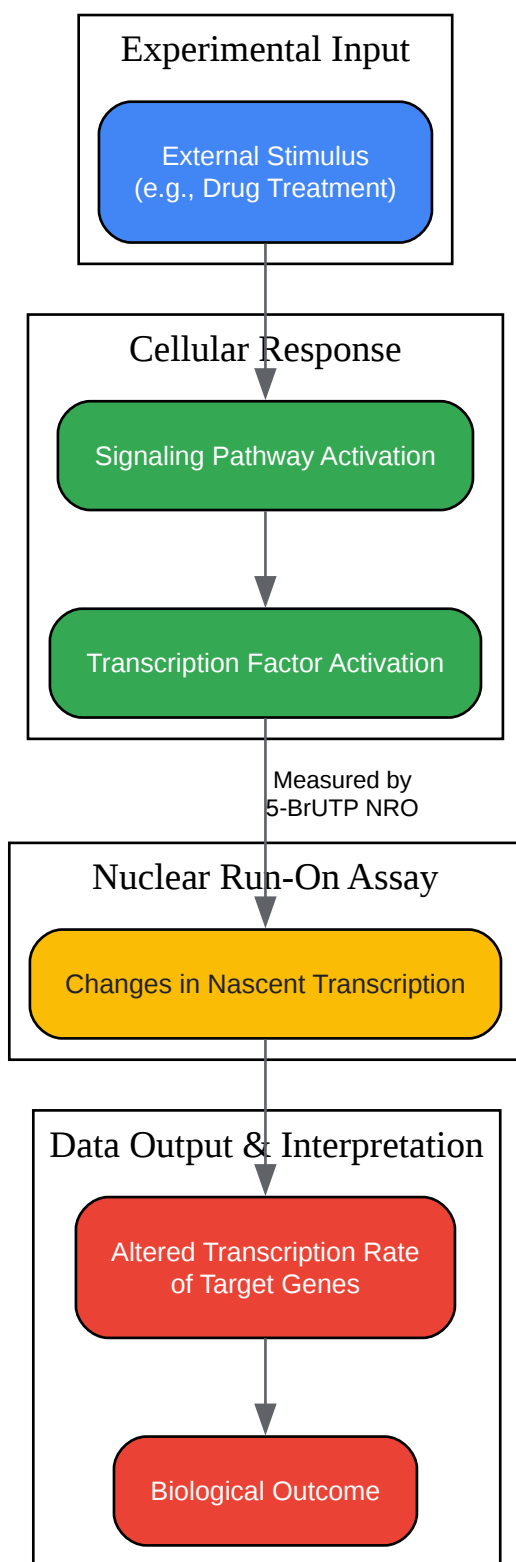
Part 5: Downstream Analysis

- **RT-qPCR:**
 - Synthesize cDNA from the eluted RNA using a reverse transcriptase.

- Perform qPCR using primers specific to the genes of interest. Relative transcription rates can be determined by comparing Cq values.
- High-Throughput Sequencing (GRO-seq):
 - Prepare a sequencing library from the captured RNA. This typically involves adapter ligation, reverse transcription, and amplification.
 - Sequence the library on a next-generation sequencing platform. The resulting reads can be mapped to the genome to provide a global view of transcriptional activity.[\[8\]](#)[\[9\]](#)[\[12\]](#)

Signaling Pathway and Logical Relationships

The following diagram illustrates the logical flow and key relationships in the analysis of transcriptional regulation using the 5-BrUTP nuclear run-on assay.



[Click to download full resolution via product page](#)

Caption: Analysis of transcriptional regulation.

References

- 1. Quantification of nascent transcription by bromouridine immunocapture nuclear run-on RT-qPCR - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc.ncbi.nlm.nih.gov/)]
- 2. Nuclear run-on assay - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Nuclear Run-On Assay to Study Gene Transcription in Vascular Cells | Springer Nature Experiments [experiments.springernature.com]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. Interrogating the Transcriptome with Metabolically Incorporated Ribonucleosides - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc.ncbi.nlm.nih.gov/)]
- 8. Nuclear run-on - Wikipedia [en.wikipedia.org]
- 9. How Does the Nuclear Run on Assay Work? [geneticistusa.com]
- 10. Nuclear Run On Transcription Assay [protocols.io]
- 11. researchgate.net [researchgate.net]
- 12. revvity.com [revvity.com]
- To cite this document: BenchChem. [Application Notes: 5-BrUTP for Nuclear Run-On Assay]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15600451/docs#application-notes-5-brutp-for-nuclear-run-on-assay>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)